

# Technical Guide to the Physicochemical Properties of 3-Iodo-1-propanol

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## Compound of Interest

Compound Name: *3-Iodo-1-propanol*

Cat. No.: *B1294970*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **3-Iodo-1-propanol**, with a specific focus on its boiling point. The information herein is intended to support laboratory research, chemical synthesis, and drug development activities where this compound is utilized as a key intermediate.

## Core Physicochemical Data

**3-Iodo-1-propanol** (CAS No. 627-32-7) is a halogenated primary alcohol used in various organic syntheses.<sup>[1]</sup> Its physical properties are significantly influenced by the presence of a terminal hydroxyl group and a heavy iodine atom. A summary of its key quantitative data is presented below for easy reference and comparison.

Property	Value	Source
Molecular Formula	$C_3H_7IO$	<a href="#">[1]</a> <a href="#">[2]</a>
Molar Mass	185.99 g/mol	<a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	115 °C at 38 mmHg	<a href="#">[2]</a>
Density	1.942 g/mL at 25 °C	<a href="#">[2]</a>
Refractive Index (n <sub>20/D</sub> )	1.556	<a href="#">[2]</a>
Flash Point	>110 °C (>230 °F)	<a href="#">[2]</a>
Vapor Pressure	0.0784 mmHg at 25 °C	<a href="#">[2]</a>
Storage Temperature	2-8°C	<a href="#">[2]</a>

## Boiling Point Determination: Experimental Protocol

The accurate determination of a boiling point, particularly for compounds that may decompose at atmospheric pressure, often requires vacuum distillation. Below is a detailed methodology for determining the boiling point of a liquid such as **3-Iodo-1-propanol** at reduced pressure.

Objective: To measure the boiling point of **3-Iodo-1-propanol** under vacuum.

Materials:

- **3-Iodo-1-propanol** (97% purity or higher)
- Round-bottom flask
- Distillation head with a thermometer adapter
- Condenser
- Receiving flask
- Vacuum pump
- Manometer

- Heating mantle with a stirrer
- Boiling chips or magnetic stir bar
- Thermometer (-10 to 200 °C range)
- Insulating glass wool

**Procedure:**

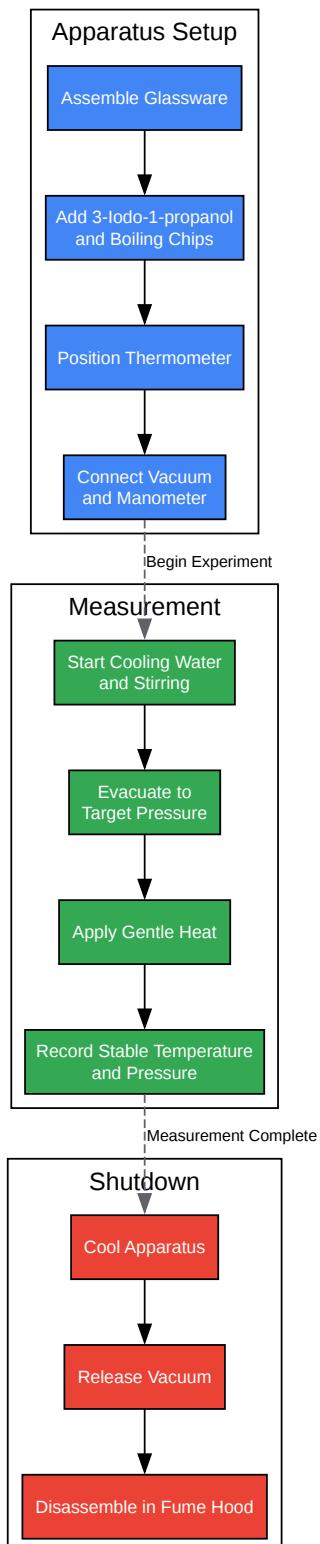
- Apparatus Setup:
  - Assemble the distillation apparatus as shown in the workflow diagram below. Ensure all glassware is clean and dry.
  - Place a magnetic stir bar or boiling chips in the round-bottom flask to ensure smooth boiling.
  - Add a measured volume of **3-Iodo-1-propanol** to the flask.
  - Position the thermometer bulb so that the top of the bulb is level with the bottom of the side arm leading to the condenser.
  - Connect the vacuum source to the vacuum adapter on the distillation apparatus and connect the manometer to the system to monitor the pressure.
- Distillation Process:
  - Turn on the condenser's cooling water.
  - Begin stirring the liquid in the round-bottom flask.
  - Slowly evacuate the system using the vacuum pump to the desired pressure (e.g., 38 mmHg).[\[2\]](#)
  - Once the pressure is stable, begin heating the flask gently with the heating mantle.

- Observe the temperature as the liquid begins to boil and the vapor phase moves up the distillation head.
- Record the temperature at which the vapor and liquid are in equilibrium. This is indicated by a stable temperature reading on the thermometer as the condensate drips from the thermometer bulb.
- Record the precise pressure from the manometer at which this stable temperature is observed.
- Shutdown and Safety:
  - Once the measurement is complete, remove the heating mantle and allow the apparatus to cool.
  - Slowly and carefully release the vacuum before turning off the vacuum pump.
  - Disassemble the apparatus in a fume hood.

**Safety Precautions:**

- **3-Iodo-1-propanol** is harmful if swallowed, in contact with skin, or if inhaled. It also causes skin and serious eye irritation.[3]
- All handling and experimental procedures should be conducted in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, a lab coat, and chemical-resistant gloves.

## Experimental Workflow: Vacuum Distillation

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Workflow for boiling point determination under reduced pressure.

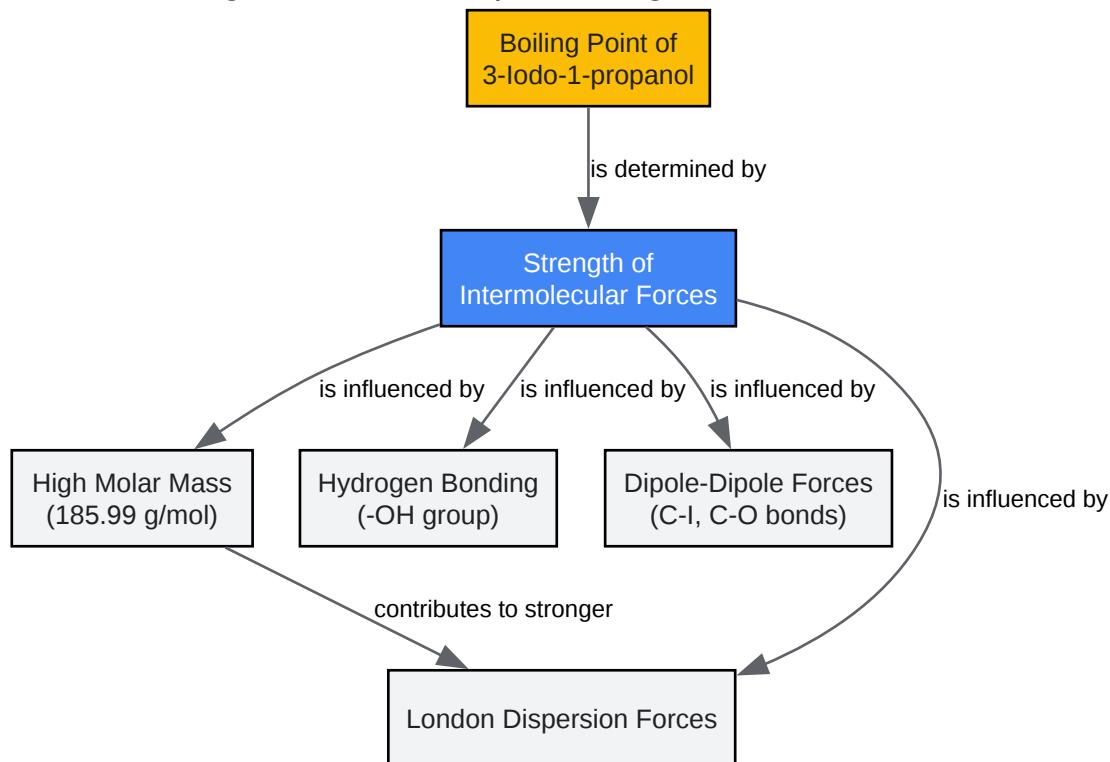
## Factors Influencing Boiling Point

The boiling point of a substance is determined by the strength of the intermolecular forces that must be overcome for it to transition from a liquid to a gaseous state. For **3-Iodo-1-propanol**, these forces include London dispersion forces, dipole-dipole interactions, and hydrogen bonding.

- **Molar Mass:** The large iodine atom contributes significantly to the molar mass of **3-Iodo-1-propanol** (185.99 g/mol), leading to stronger London dispersion forces compared to smaller alcohols.<sup>[2][3]</sup>
- **Polarity and Dipole-Dipole Forces:** The carbon-iodine and carbon-oxygen bonds are polar, creating a net molecular dipole. This results in dipole-dipole attractions between molecules.
- **Hydrogen Bonding:** The presence of the hydroxyl (-OH) group allows for strong hydrogen bonding, which is a particularly strong type of dipole-dipole interaction. This is a primary contributor to its relatively high boiling point, even under reduced pressure.

The interplay of these factors dictates the energy required to vaporize the compound.

### Logical Relationships: Boiling Point Influences



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## References

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